

# The Discovery and Historical Background of Chlorophyll c: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *chlorophyll c*  
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## Introduction

**Chlorophyll c** is a key photosynthetic pigment found in many marine algae, playing a crucial role in the planet's primary productivity. Unlike the more ubiquitous chlorophylls a and b, **chlorophyll c** possesses a unique porphyrin structure, lacking the reduced D ring characteristic of chlorins. This guide provides an in-depth technical overview of the discovery, historical background, and key experimental methodologies related to **chlorophyll c**, tailored for researchers, scientists, and drug development professionals.

## Historical Background and Discovery

The journey to understanding **chlorophyll c** began in the mid-19th century, with its formal isolation and characterization occurring in the 1940s. The timeline below highlights the key milestones in its discovery and the elucidation of its structure.



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Caption: A timeline of the key discoveries related to **chlorophyll c**.

The initial report of a distinct green pigment in brown algae dates back to 1864. However, it was not until 1942 that Harold H. Strain and Winston M. Manning at the Carnegie Institution of Washington successfully isolated this pigment from brown algae and diatoms, naming it **chlorophyll c**.<sup>[1]</sup> Their work laid the foundation for future investigations into its chemical nature.

A significant breakthrough in understanding the structure of **chlorophyll c** came in the late 1960s. James J. Katz and his team employed advanced spectroscopic techniques, namely Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), to reveal that **chlorophyll c** is a magnesium porphyrin, distinguishing it from the chlorin structure of chlorophylls a and b. Further research led to the differentiation of **chlorophyll c** into its various forms, with chlorophylls c1 and c2 being identified in the 1970s, followed by the discovery of **chlorophyll c3** in 1989.

## Data Presentation

### Physicochemical Properties of Chlorophyll c Variants

The different forms of **chlorophyll c** can be distinguished by their unique spectral properties in various organic solvents. The following table summarizes the absorption maxima for **chlorophyll c1**, **c2**, and **c3**.

Pigment	Solvent	Absorption Maxima (nm)
Chlorophyll c1	Diethyl ether	444, 577, 626
Acetone		447, 579, 629
Chlorophyll c2	Diethyl ether	447, 580, 627
Acetone		450, 581, 629
Chlorophyll c3	Diethyl ether	452, 585, 625
Acetone		452, 585, 627

## Molar Extinction Coefficients

The molar extinction coefficients ( $\epsilon$ ) are crucial for the quantitative analysis of **chlorophyll c**. The table below provides the molar extinction coefficients for **chlorophyll c1** and c2 in 90% acetone. Data for **chlorophyll c3** is less commonly reported but is essential for accurate quantification in species where it is present.

Pigment	Wavelength (nm)	Molar Extinction Coefficient ( $\epsilon$ ) (L mol <sup>-1</sup> cm <sup>-1</sup> )
Chlorophyll c1	630	15.8 x 10 <sup>3</sup>
Chlorophyll c2	630	17.9 x 10 <sup>3</sup>

Note: The values are for a 1 cm path length.

## Distribution of Chlorophyll c in Algal Divisions

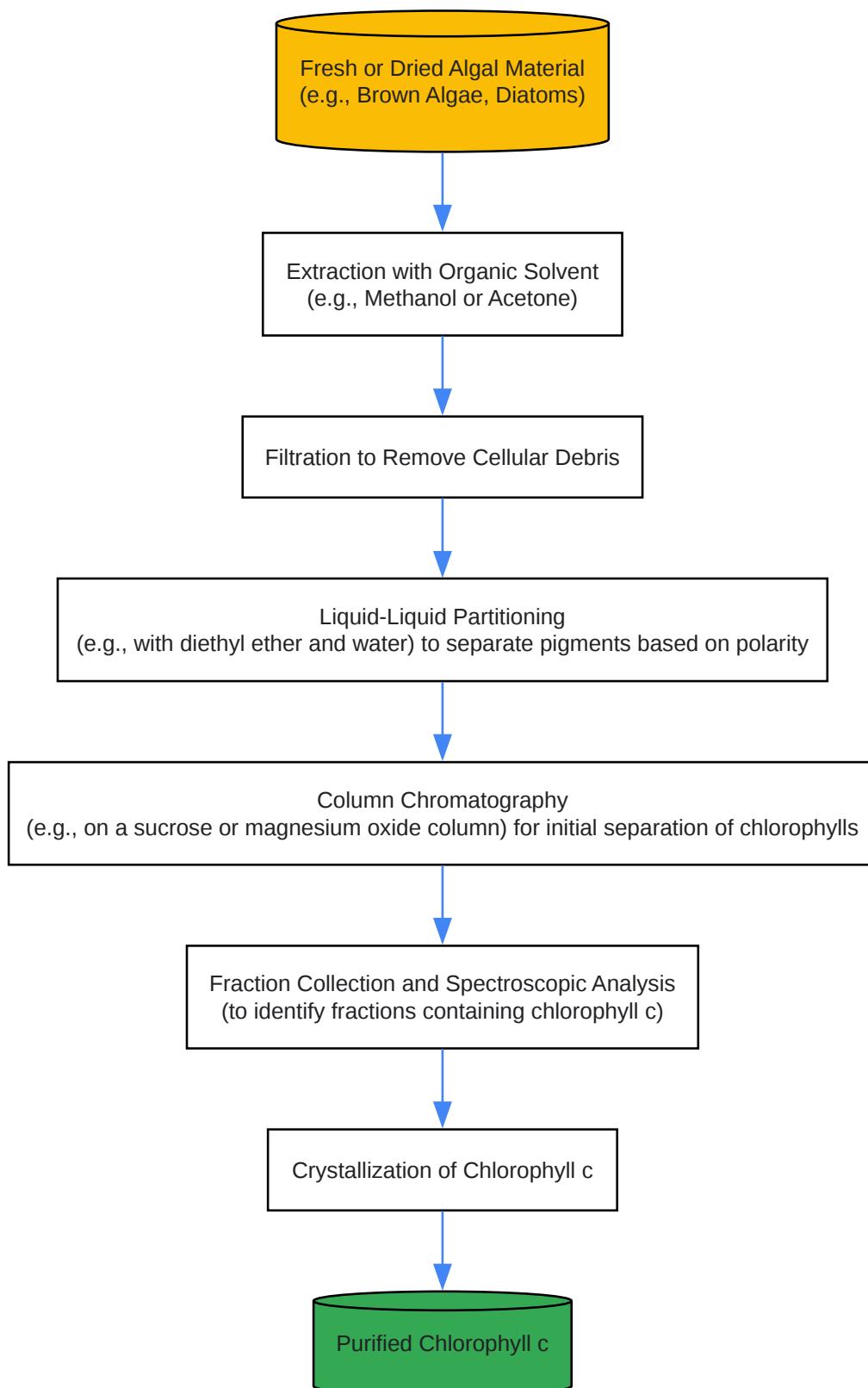
**Chlorophyll c** is a characteristic pigment of several major algal lineages, and the distribution of its different forms can be a useful taxonomic marker.

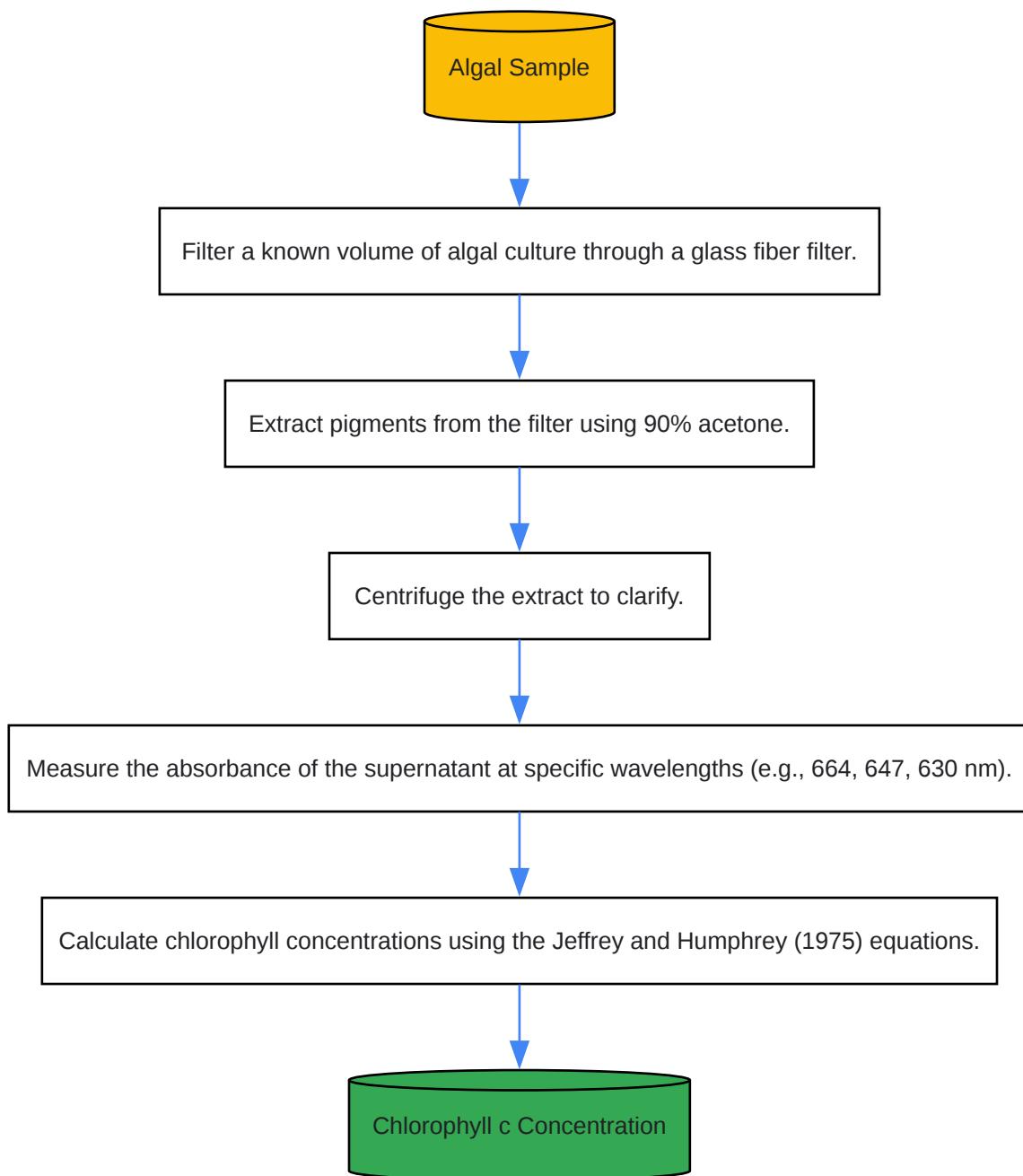
Algal Division	Chlorophyll c Variants Present
Bacillariophyta (Diatoms)	c1, c2, and sometimes c3
Phaeophyceae (Brown Algae)	c1 and c2
Haptophyta	c1, c2, and c3
Dinophyta (Dinoflagellates)	c2 and sometimes c3
Chrysophyceae (Golden Algae)	c1 and c2
Cryptophyta	c2

## Experimental Protocols

### Historical Method: Isolation of Chlorophyll c (Strain and Manning, 1942 - Inferred Protocol)

While the full, detailed protocol from the original 1942 publication by Strain and Manning is not readily available, based on the common phytochemical techniques of that era, the following is an inferred, generalized procedure for the isolation of **chlorophyll c**.





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## References

- 1. Discovery of Chlorophyll d: Isolation and Characterization of a Far-Red Cyanobacterium from the Original Site of Manning and Strain (1943) at Moss Beach, California - PMC [pmc.ncbi.nlm.nih.gov]
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Email: [info@benchchem.com](mailto:info@benchchem.com)